

Application Note: High-Purity Synthesis of (5-Amino-2-morpholinophenyl)methanol

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Compound of Interest

Compound Name: (5-Amino-2-morpholinophenyl)methanol

CAS No.: 759456-60-5

Cat. No.: B1290451

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Abstract

This application note details a robust, scalable protocol for the synthesis of **(5-Amino-2-morpholinophenyl)methanol** (CAS: 759456-60-5). This compound is a critical pharmacophore in the development of kinase inhibitors (e.g., PI3K, mTOR pathways) and serves as a versatile scaffold in fragment-based drug discovery. The protocol utilizes a three-step convergent strategy: nucleophilic aromatic substitution (

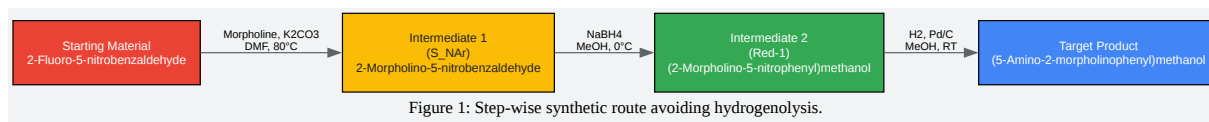
), chemoselective carbonyl reduction, and catalytic hydrogenation. Emphasis is placed on impurity control, specifically preventing the hydrogenolysis of the benzylic alcohol during nitro reduction.

Retrosynthetic Analysis & Strategy

The synthesis is designed to maximize regioselectivity and yield using commercially available 2-Fluoro-5-nitrobenzaldehyde. The morpholine ring is introduced early via

to leverage the activating effect of the para-nitro group. The subsequent reductions are sequenced to preserve the sensitive benzylic alcohol.

Synthetic Pathway Diagram[1][2][3]



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Caption: Figure 1: Three-stage synthetic workflow. Colors indicate reaction stages: Activation (Red), Functionalization (Yellow/Green), and Final Target (Blue).

Experimental Protocol

Stage 1: Nucleophilic Aromatic Substitution ()

Objective: Installation of the morpholine ring. Rationale: The fluorine atom at the ortho position is highly labile due to the electron-withdrawing effect of the para-nitro and ortho-formyl groups.

- Reagents:
 - 2-Fluoro-5-nitrobenzaldehyde (1.0 equiv)[1]
 - Morpholine (1.2 equiv)
 - Potassium Carbonate () (1.5 equiv)
 - Acetonitrile (ACN) or DMF [10 volumes]
- Procedure:
 - Charge a reaction vessel with 2-Fluoro-5-nitrobenzaldehyde and ACN.
 - Add
 - followed by the dropwise addition of Morpholine.

- Heat the mixture to 60°C for 4 hours. Monitor by TLC/HPLC (Disappearance of SM).
- Workup: Cool to room temperature (RT). Pour into ice-water (20 volumes). The product, 2-Morpholino-5-nitrobenzaldehyde, typically precipitates as a yellow solid.
- Filter, wash with water, and dry in a vacuum oven at 45°C.

Stage 2: Chemoselective Carbonyl Reduction

Objective: Reduction of aldehyde to benzyl alcohol without affecting the nitro group. Rationale: Sodium Borohydride (

) is selected for its high chemoselectivity toward aldehydes over nitro groups, unlike catalytic hydrogenation which might reduce both simultaneously if not carefully controlled.

- Reagents:
 - Intermediate 1 (2-Morpholino-5-nitrobenzaldehyde) (1.0 equiv)
 - Sodium Borohydride () (0.5 equiv)
 - Methanol (MeOH) or THF [10 volumes]
- Procedure:
 - Dissolve Intermediate 1 in MeOH and cool to 0°C (ice bath).
 - Add portion-wise over 15 minutes to control hydrogen evolution.
 - Stir at 0°C for 30 minutes, then warm to RT for 1 hour.
 - Quench: Carefully add saturated solution.
 - Extraction: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over

, and concentrate in vacuo.

- Product: (2-Morpholino-5-nitrophenyl)methanol (Orange/Yellow solid). Used directly in the next step.

Stage 3: Nitro Group Reduction

Objective: Reduction of nitro group to aniline.^[2] Rationale: A mild catalytic hydrogenation is used. Conditions must be controlled (low pressure, ambient temp) to prevent hydrogenolysis of the benzylic C-O bond.

- Reagents:
 - Intermediate 2 ((2-Morpholino-5-nitrophenyl)methanol) (1.0 equiv)
 - 10% Palladium on Carbon (Pd/C) (10 wt% loading)
 - Methanol or Ethanol [15 volumes]
 - Hydrogen Gas () (Balloon pressure)
- Procedure:
 - Dissolve Intermediate 2 in MeOH in a hydrogenation flask.
 - Inert the vessel with Nitrogen ().
 - Add Pd/C catalyst carefully (keep wet to prevent ignition).
 - Purge system with (3 cycles).
 - Stir vigorously under balloon (1 atm) at RT for 4–6 hours.

- Filtration: Filter through a Celite pad to remove catalyst. Wash pad with MeOH.
- Isolation: Concentrate the filtrate. The crude product can be recrystallized from Ethanol/Heptane or purified via flash chromatography (DCM/MeOH) if necessary.

Analytical Data & Quality Control

Parameter	Specification	Method
Appearance	Off-white to pale brown solid	Visual
Purity	> 98.0%	HPLC (254 nm)
MS (ESI+)	[M+H] ⁺ = 209.13	LC-MS
¹ H NMR	Characteristic benzylic -CH ₂ - (~4.5 ppm)	DMSO-d ₆

Key NMR Diagnostic Signals (DMSO-d₆):

- 4.48 (d, 2H, OH): Confirms alcohol integrity (no hydrogenolysis).
- 4.85 (s, 2H,): Broad singlet, confirms nitro reduction.
- 2.80 & 3.70 (m, 8H, Morpholine): Characteristic morpholine pattern.

Troubleshooting & Critical Parameters

Hydrogenolysis Risk (Stage 3)

If the benzylic alcohol is lost (forming the methyl derivative), it indicates over-reduction.

- Solution: Stop the reaction immediately upon consumption of starting material.^[3] Do not heat. Alternatively, use Iron/Ammonium Chloride reduction (Fe, , EtOH/H₂O, reflux) which is chemoselective and will not cleave the benzylic alcohol.

Regioselectivity (Stage 1)

If using 2,4-difluoro-5-nitrobenzaldehyde or similar analogues, regioselectivity may vary.

- Validation: Confirm the substitution position using NOESY NMR. The morpholine protons should show a correlation with the aromatic proton ortho to the aldehyde.

References

- Nucleophilic Arom
 -):
 - Mechanism & General Protocol: "Nucleophilic Aromatic Substitution." Organic Chemistry Portal.
- Chemoselective Reductions
 - NaBH₄ Specificity: "Reduction of Aldehydes and Ketones."[\[2\]](#) Master Organic Chemistry.
- Nitro Reduction Methodologies
 - Catalytic Hydrogenation: "Catalytic Hydrogen
 - Iron-Mediated Reduction (Alternative):[\[2\]](#) "Iron/Ammonium Chloride Reduction of Nitroarenes." Common Organic Chemistry.
- Compound Verification
 - CAS 759456-60-5: "5-Amino-2-(morpholin-4-yl)phenylmethanol." PubChem.

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Sources

- [1. guidechem.com](https://www.guidechem.com) [[guidechem.com](https://www.guidechem.com)]

- [2. Domino Nitro Reduction-Friedländer Heterocyclization for the Preparation of Quinolines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. acta-arhiv.chem-soc.si \[acta-arhiv.chem-soc.si\]](#)
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